

"physical and chemical properties of 3-bromocyclooctene"

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Compound of Interest

Compound Name: 1-Cyclooctene, 3-bromo-

Cat. No.: B15128604

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An In-depth Technical Guide to 3-Bromocyclooctene

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromocyclooctene is a halogenated cycloalkene that serves as a versatile intermediate in organic synthesis. Its unique eight-membered ring structure and the presence of both an alkene and an allylic bromide functionality make it a valuable building block for the synthesis of a variety of more complex molecules, including potential pharmaceutical candidates and novel materials. This technical guide provides a comprehensive overview of the physical and chemical properties of 3-bromocyclooctene, detailed experimental protocols for its synthesis and key reactions, and essential safety information.

Physical and Chemical Properties

3-Bromocyclooctene is a colorless to light yellow liquid at room temperature. A summary of its key physical and chemical properties is presented in the tables below. While some physical properties like melting point and boiling point at atmospheric pressure are not readily available in the literature, calculated and experimentally determined values for other key parameters provide a good understanding of its characteristics.

Table 1: General and Physical Properties of 3-Bromocyclooctene^{[1][2]}

Property	Value
Molecular Formula	C ₈ H ₁₃ Br
Molecular Weight	189.09 g/mol [1]
CAS Number	7422-06-2[1][2][3]
Appearance	Colorless to light yellow liquid
Boiling Point	79 °C at 5 Torr
Melting Point	Not available
Density (calculated)	1.3308 g/cm ³
Solubility	Insoluble in water; soluble in common organic solvents like ether, benzene, and chloroform.

Table 2: Spectroscopic Data of 3-Bromocyclooctene

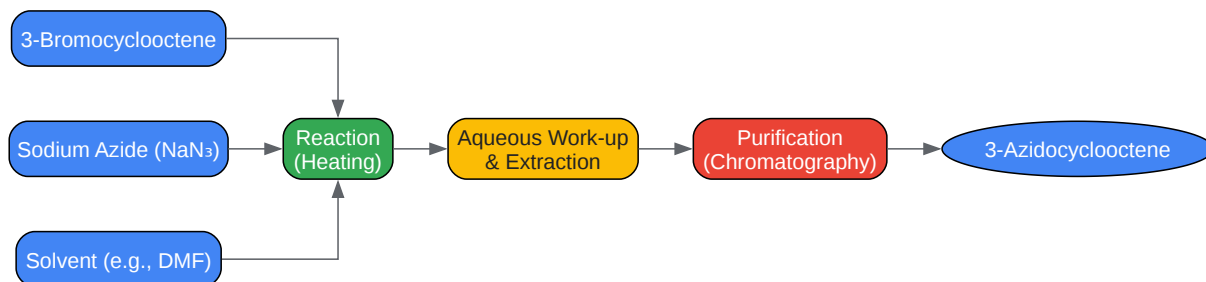
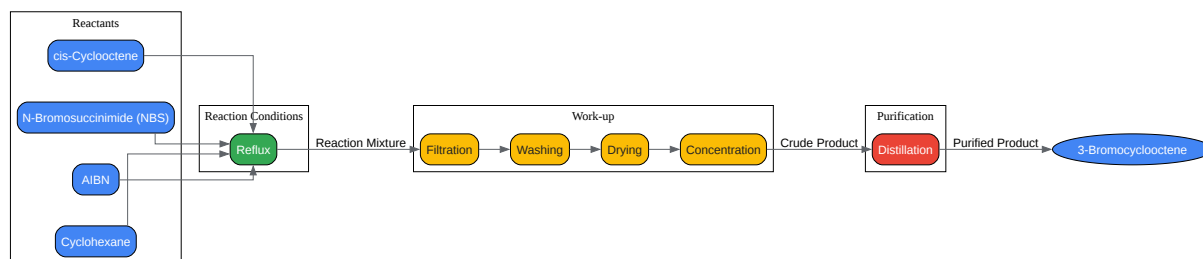
Spectroscopic Technique	Key Features
¹ H NMR	Data not readily available in searched literature.
¹³ C NMR	Data available in spectral databases.[3]
Infrared (IR) Spectroscopy	Data available in spectral databases.[3]
Mass Spectrometry (MS)	Data available in spectral databases.[3]

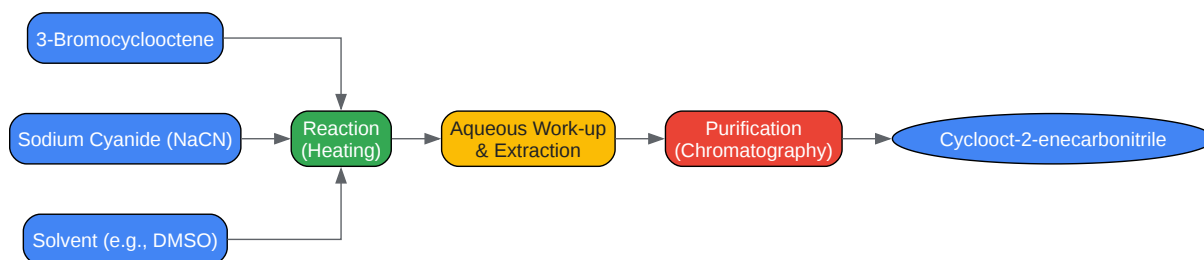
Experimental Protocols

Synthesis of 3-Bromocyclooctene

A common and effective method for the synthesis of 3-bromocyclooctene is the allylic bromination of cis-cyclooctene using N-bromosuccinimide (NBS) as the bromine source and a radical initiator such as azobisisobutyronitrile (AIBN).[4]

Experimental Workflow: Synthesis of 3-Bromocyclooctene





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